

5-Bromo-2,4-dichloropyrimidine molecular weight and formula

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Compound of Interest

Compound Name: **5-Bromo-2,4-dichloropyrimidine**

Cat. No.: **B017362**

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An In-depth Technical Guide to **5-Bromo-2,4-dichloropyrimidine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromo-2,4-dichloropyrimidine**, a key intermediate in the synthesis of a wide range of biologically active molecules. This document details its chemical and physical properties, provides an experimental protocol for its synthesis, and explores its applications in medicinal chemistry and agrochemical development.

Core Properties of **5-Bromo-2,4-dichloropyrimidine**

5-Bromo-2,4-dichloropyrimidine is a halogenated pyrimidine derivative valued for its utility as a versatile building block in organic synthesis.^{[1][2]} Its reactivity, stemming from the presence of two chlorine atoms and one bromine atom on the pyrimidine ring, allows for selective functionalization, making it a valuable precursor in the development of pharmaceuticals and other fine chemicals.^[2]

Quantitative Data Summary

The key physical and chemical properties of **5-Bromo-2,4-dichloropyrimidine** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₄ HBrCl ₂ N ₂ [1] [3] [4]
Molecular Weight	227.87 g/mol [1] [3] [4]
Appearance	White solid or colorless liquid [1] [5]
Melting Point	29-30 °C [1] [6]
Boiling Point	128 °C at 15 mmHg [1] [6]
Density	1.781 g/mL at 25 °C [6]
Refractive Index	n _{20/D} 1.603 [6]
CAS Number	36082-50-5 [1] [4]

Synthesis of 5-Bromo-2,4-dichloropyrimidine

The synthesis of **5-Bromo-2,4-dichloropyrimidine** is typically achieved through the chlorination of 5-bromouracil.[\[2\]](#) A general experimental protocol is detailed below.

Experimental Protocol: Synthesis from 5-Bromouracil

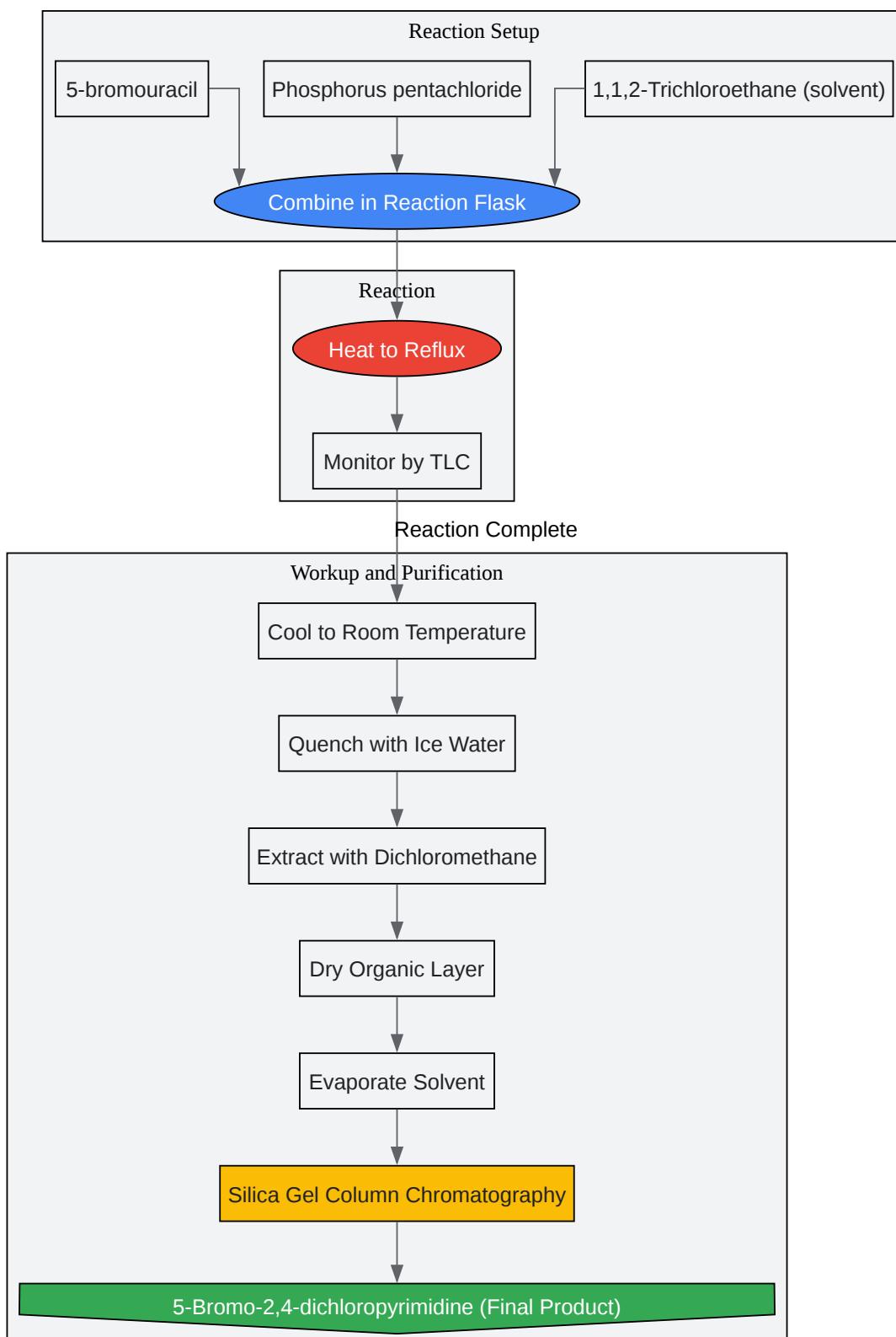
This protocol outlines a common method for the synthesis of **5-Bromo-2,4-dichloropyrimidine**.[\[3\]](#)[\[6\]](#)

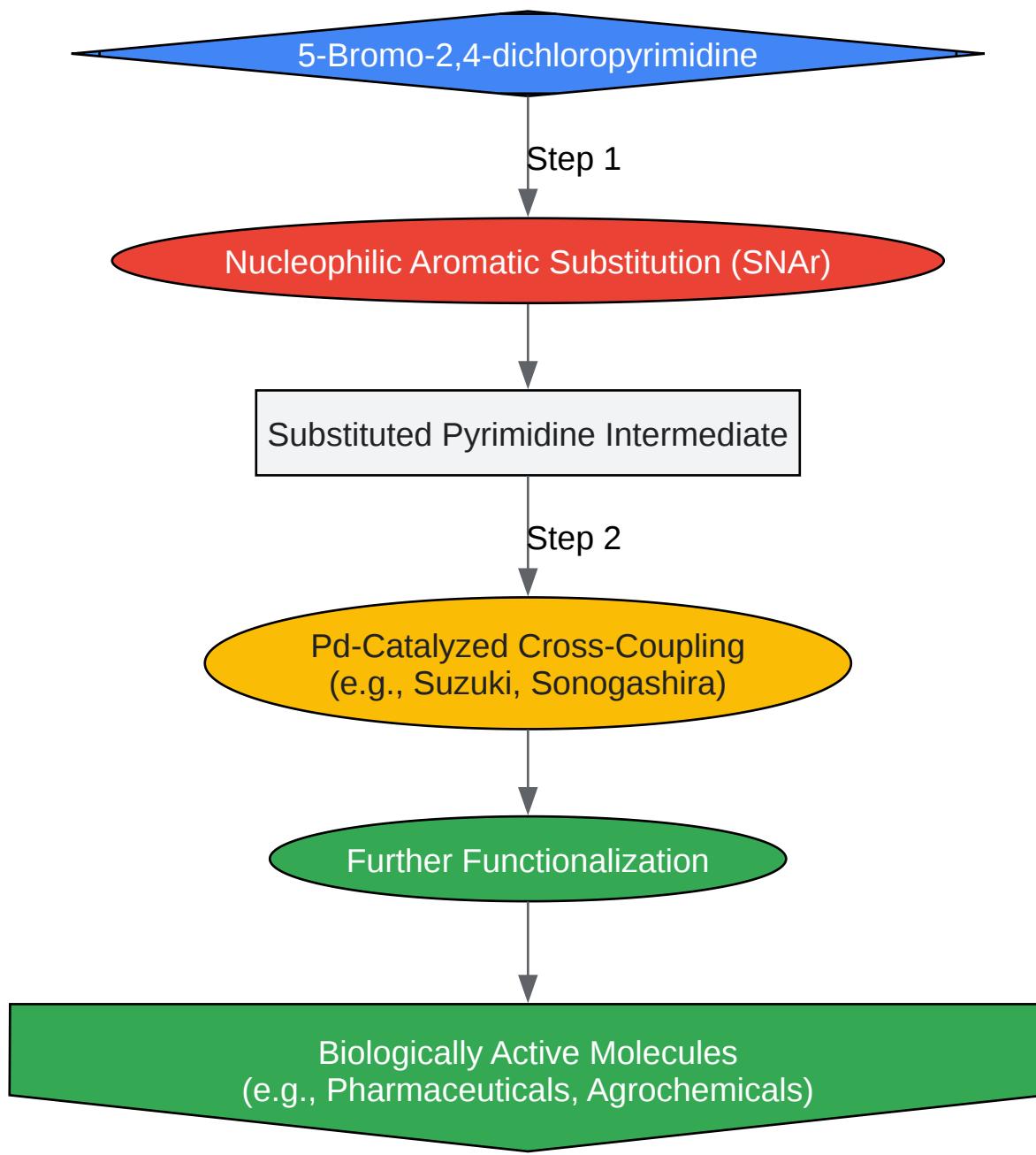
Materials:

- 5-bromouracil
- Phosphorus pentachloride (PCl₅)
- 1,1,2-Trichloroethane
- Dichloromethane (DCM)
- Anhydrous magnesium sulfate (MgSO₄)
- Ice water

Procedure:

- In a reaction flask, combine 5-bromouracil (e.g., 6.0 g, 31.4 mmol) with phosphorus pentachloride (e.g., 16.4 g, 87.9 mmol).[3]
- Add 1,1,2-trichloroethane (e.g., 50 mL) as the solvent.[3]
- Heat the reaction mixture to reflux. The mixture will transform from a suspension to a light yellow, transparent solution.[3]
- Monitor the reaction progress using thin-layer chromatography (TLC) until the 5-bromouracil is completely consumed.[3]
- Once the reaction is complete, cool the mixture to room temperature.[3]
- Carefully pour the reaction mixture into stirred ice water and continue stirring for 1 hour.[3]
- Extract the aqueous phase with dichloromethane (3 x 50 mL).[3]
- Combine the organic layers and dry over anhydrous magnesium sulfate.[3]
- Remove the solvent by evaporation under reduced pressure to obtain the crude product as a light yellow, transparent liquid.[3]
- Purify the crude product by silica gel column chromatography to yield **5-Bromo-2,4-dichloropyrimidine**.[3]





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